

Long-term stability of VU0463271 solutions for experiments

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Compound of Interest

Compound Name: VU0463271 quarterhydrate

Cat. No.: B15587180

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Application Notes and Protocols for VU0463271 Solutions

Audience: Researchers, scientists, and drug development professionals.

Topic: Long-term stability and experimental use of VU0463271 solutions.

Introduction

VU0463271 is a potent and selective antagonist of the neuronal potassium-chloride cotransporter 2 (KCC2), with an IC₅₀ of 61 nM.^[1] It exhibits over 100-fold selectivity for KCC2 versus the closely related Na-K-2Cl cotransporter 1 (NKCC1).^[1] This high selectivity makes VU0463271 a valuable tool for studying the physiological roles of KCC2 and its involvement in various neurological conditions. Proper handling and storage of VU0463271 solutions are critical for maintaining its potency and ensuring the reproducibility of experimental results. These application notes provide detailed protocols for the preparation, storage, and use of VU0463271 solutions.

Quantitative Data Summary

Table 1: Recommended Storage Conditions for VU0463271

Form	Storage Temperature (°C)	Shelf Life	Recommendations
Powder	-20	3 years	Store in a dry, dark place.
+4	2 years	For shorter-term storage.	
Stock Solution (in DMSO)	-80	2 years	Aliquot to avoid repeated freeze-thaw cycles. [1]
-20	1 year	Aliquot for use within one year. [1]	

Table 2: Solubility of VU0463271

Solvent	Maximum Concentration (mM)	Notes
DMSO	50	Use of newly opened, anhydrous DMSO is recommended as the compound's solubility can be affected by water content. [1] Ultrasonic treatment may be needed to fully dissolve the compound. [1]

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of VU0463271 in DMSO for long-term storage.

Materials:

- VU0463271 powder

- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Ultrasonic bath (optional)

Protocol:

- Allow the VU0463271 powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh the desired amount of VU0463271 powder using a calibrated analytical balance.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., 10 mM or 50 mM). For example, to prepare a 10 mM stock solution from 1 mg of VU0463271 (MW: 382.50 g/mol), add 261.4 μ L of DMSO.
- Vortex the solution thoroughly to dissolve the powder. If necessary, use an ultrasonic bath to aid dissolution.^[1]
- Once fully dissolved, aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes for storage. This will minimize the number of freeze-thaw cycles for the entire stock.
- Label the aliquots clearly with the compound name, concentration, date, and solvent.
- Store the aliquots at -80°C for up to 2 years or at -20°C for up to 1 year.^[1]

Preparation of Working Solutions

Objective: To prepare a diluted working solution of VU0463271 in an aqueous buffer for immediate use in experiments.

Materials:

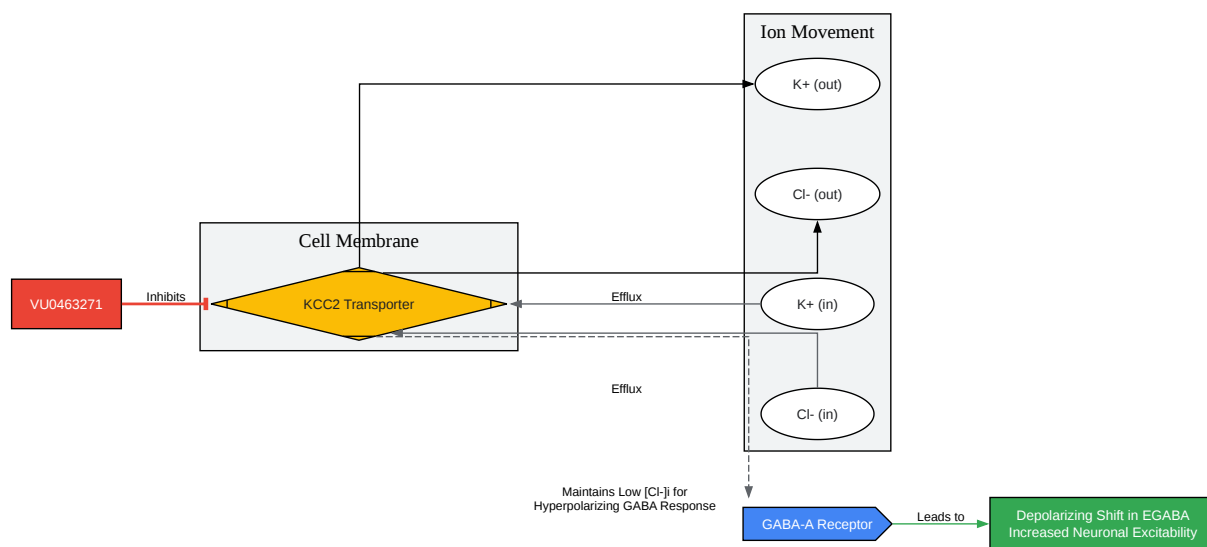
- VU0463271 stock solution (in DMSO)

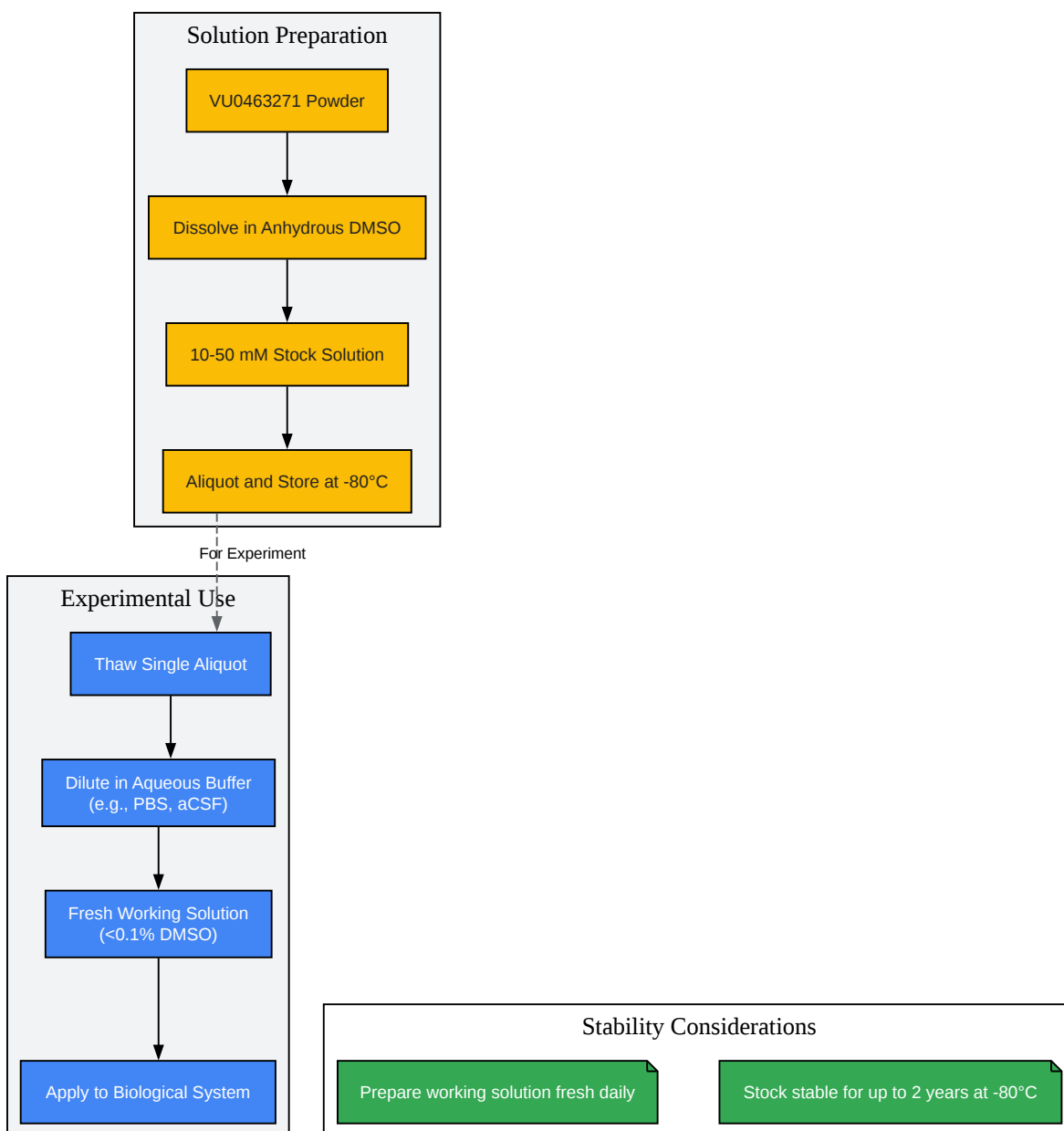
- Sterile aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), Artificial Cerebrospinal Fluid (aCSF))
- Sterile tubes

Protocol:

- Thaw a single aliquot of the VU0463271 DMSO stock solution at room temperature.
- Calculate the volume of the stock solution required to achieve the desired final concentration in your experimental buffer.
- It is recommended to prepare the final working solution fresh before each experiment.[\[2\]](#)
- Add the calculated volume of the DMSO stock solution to the appropriate volume of the pre-warmed (if required by the experiment) aqueous buffer.
- Mix the solution gently but thoroughly by inversion or pipetting. Avoid vigorous vortexing to prevent precipitation.
- The final concentration of DMSO in the working solution should be kept low (typically <0.1%) to avoid solvent effects on the biological preparation.
- Use the freshly prepared working solution immediately for your experiment. Do not store aqueous working solutions for long periods.

Signaling Pathway and Experimental Workflow Diagrams





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References

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